

An In-depth Technical Guide to the Physical Properties of 2-Methoxyethyl Methacrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyethyl methacrylate

Cat. No.: B1202943

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the core physical properties of **2-Methoxyethyl methacrylate** (2-MEMA). The information is presented to be a valuable resource for professionals in research, development, and quality control. This document includes tabulated quantitative data, detailed experimental protocols for property determination, and workflow visualizations.

Core Physical and Chemical Properties

2-Methoxyethyl methacrylate is a monomer utilized in the synthesis of various polymers. Its physical properties are crucial for understanding its behavior in polymerization reactions, formulation processes, and for ensuring proper handling and storage.

Quantitative Data Summary

The following tables summarize the key physical properties of **2-Methoxyethyl methacrylate**.

Table 1: General and Physical Properties

Property	Value	Conditions
Molecular Formula	C ₇ H ₁₂ O ₃	
Molecular Weight	144.17 g/mol	[1][2][3][4]
Appearance	Colorless to almost colorless clear liquid	[1][2][4]
Density	0.993 g/mL	at 25 °C[1][2][5]
	0.99 g/cm ³	at 20 °C[4]
Boiling Point	65 °C	at 12 mmHg[1][2][5]
	175 °C	[4]
Refractive Index	1.431	at 20 °C, n ₂₀ /D[1][2][5]
Water Solubility	31.33 g/L	at 20 °C[1][2][4][6]
Vapor Pressure	22.3 Pa	at 20 °C[1][2][4]
Flash Point	150 °F (65.6 °C)	[1][7][2]
	66 °C	
LogP	1.3	at 23.3 °C[1][2][4]

Table 2: Chemical Identifiers

Identifier	Value
CAS Number	6976-93-8[1][7][2][3]
IUPAC Name	2-methoxyethyl 2-methylprop-2-enoate[3]
SMILES	CC(=C)C(=O)OCCOC[1][3]
InChI	InChI=1S/C7H12O3/c1-6(2)7(8)10-5-4-9-3/h1,4-5H2,2-3H3[1][3][5]
InChIKey	YXYJVIFYWCLAXHO-UHFFFAOYSA-N[1][2][3]

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for measuring the key physical properties of liquid monomers like **2-Methoxyethyl methacrylate**.

Determination of Density using a Pycnometer

Objective: To accurately measure the density of liquid **2-Methoxyethyl methacrylate**.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer
- Syringe or pipette

Methodology:

- **Cleaning and Calibration:** The pycnometer is thoroughly cleaned with a suitable solvent (e.g., acetone or ethanol) and dried completely. Its empty weight (m_0) is recorded.
- **Water Calibration:** The pycnometer is filled with deionized water of a known temperature (e.g., 25 °C) and placed in the constant temperature water bath to equilibrate. The water level is adjusted to the mark on the capillary. The exterior is dried, and the pycnometer is weighed (m_1). The density of water (ρ_{water}) at this temperature is known.
- **Sample Measurement:** The pycnometer is emptied, dried, and filled with **2-Methoxyethyl methacrylate**. The same procedure of temperature equilibration and weighing is followed to get the weight of the pycnometer with the sample (m_2).
- **Calculation:** The density of the sample (ρ_{sample}) is calculated using the formula: $\rho_{\text{sample}} = ((m_2 - m_0) / (m_1 - m_0)) * \rho_{\text{water}}$

Determination of Boiling Point by Distillation

Objective: To determine the boiling point of **2-Methoxyethyl methacrylate** at a specific pressure.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle
- Boiling chips
- Vacuum pump and manometer (for reduced pressure distillation)

Methodology:

- **Setup:** The distillation apparatus is assembled. The distillation flask is charged with **2-Methoxyethyl methacrylate** and a few boiling chips. The thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation flask.
- **Heating:** The liquid is heated gently. As the liquid boils, the vapor rises and condenses in the condenser, and the distillate is collected in the receiving flask.
- **Temperature Reading:** The temperature is recorded when it becomes constant, and there is a steady drip of condensate from the condenser. This constant temperature is the boiling point.
- **Pressure Correction:** For boiling points determined at reduced pressure, the reading is noted along with the pressure from the manometer.

Determination of Refractive Index using an Abbe Refractometer

Objective: To measure the refractive index of liquid **2-Methoxyethyl methacrylate**.

Apparatus:

- Abbe Refractometer
- Constant temperature water bath connected to the refractometer
- Light source (typically a sodium lamp for nD line)
- Dropper or pipette

Methodology:

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).[8]
- Sample Application: A few drops of **2-Methoxyethyl methacrylate** are placed on the prism of the refractometer.[8]
- Measurement: The prism is closed, and the light source is switched on. The user looks through the eyepiece and adjusts the knob until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

Determination of Viscosity using a Cannon-Fenske Viscometer

Objective: To measure the kinematic viscosity of **2-Methoxyethyl methacrylate**.

Apparatus:

- Cannon-Fenske viscometer

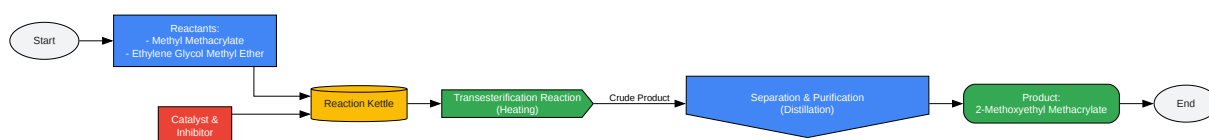
- Constant temperature water bath
- Stopwatch
- Pipette or syringe

Methodology:

- Viscometer Selection: A viscometer of the appropriate size is chosen so that the efflux time is within the recommended range (typically 200 to 1000 seconds).
- Sample Loading: The viscometer is filled with the sample liquid up to the indicated mark.
- Temperature Equilibration: The viscometer is placed vertically in the constant temperature bath for thermal equilibrium.[9]
- Measurement: The liquid is drawn up by suction above the upper timing mark. The suction is released, and the time taken for the liquid meniscus to pass from the upper to the lower timing mark is measured with a stopwatch.[9]
- Calculation: The kinematic viscosity (ν) is calculated using the equation: $\nu = C * t$ where C is the calibration constant of the viscometer and t is the measured flow time. The dynamic viscosity (η) can then be calculated by multiplying the kinematic viscosity by the density of the liquid ($\eta = \nu * \rho$).

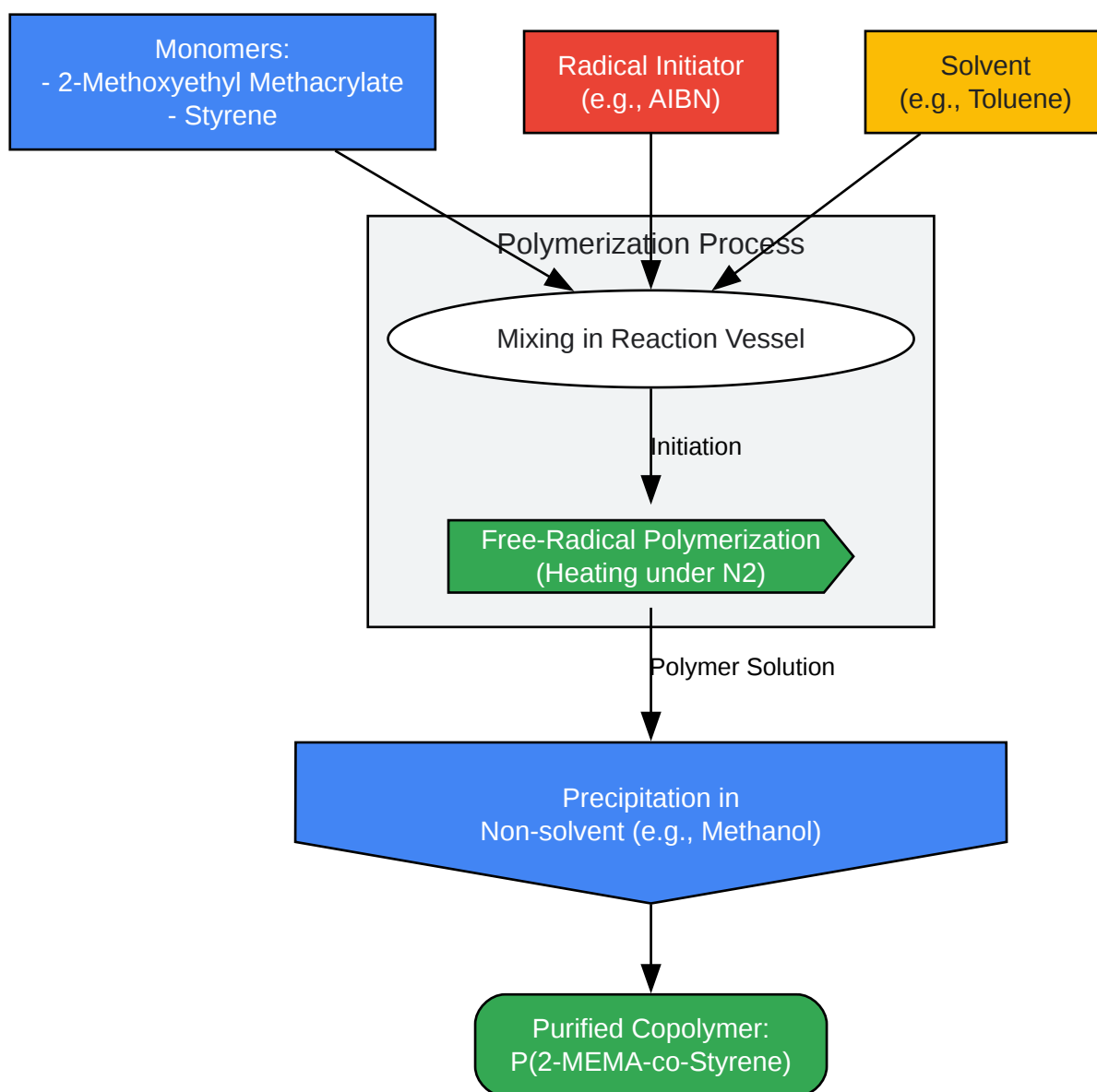
Visualizations of Relevant Workflows

The following diagrams illustrate key processes involving **2-Methoxyethyl methacrylate**.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-Methoxyethyl methacrylate**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for copolymerization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methoxyethyl methacrylate | 6976-93-8 [chemicalbook.com]
- 2. 2-Methoxyethyl methacrylate Four Chongqing Chemdad Co. , Ltd [chemdad.com]
- 3. 2-Methoxyethyl methacrylate | C7H12O3 | CID 81466 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 5. Ethylene glycol methyl ether methacrylate 99 6976-93-8 [sigmaaldrich.com]
- 6. 2-Methoxyethyl methacrylate CAS#: 6976-93-8 [m.chemicalbook.com]
- 7. parchem.com [parchem.com]
- 8. ijsr.in [ijsr.in]
- 9. users.metu.edu.tr [users.metu.edu.tr]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 2-Methoxyethyl Methacrylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202943#2-methoxyethyl-methacrylate-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com